

Personal protective equipment for handling Triacetylphloroglucinol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triacetylphloroglucinol*

Cat. No.: *B017671*

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Essential Safety and Handling Guide for Triacetylphloroglucinol

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Triacetylphloroglucinol**, including detailed operational and disposal plans. Adherence to these procedures is critical for minimizing risks and ensuring regulatory compliance.

Physicochemical and Hazard Data

A summary of the key safety and physical properties of **Triacetylphloroglucinol** is presented below. This information is crucial for a comprehensive risk assessment before handling the compound.

Property	Data
Chemical Identity	Phloroglucinol triacetate
CAS Number	2999-40-8
Molecular Formula	C ₁₂ H ₁₂ O ₆
Molecular Weight	252.22 g/mol
Appearance	Solid
Hazard Statements	Harmful if swallowed. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.[1][2]
Signal Word	Warning[2][3]
Precautionary Notes	Avoid breathing dust/fume/gas/mist/vapors/spray.[1] Wash face, hands, and any exposed skin thoroughly after handling.[1][2][3] Wear protective gloves/protective clothing/eye protection/face protection.[1][4] Use only outdoors or in a well- ventilated area.[1][2]
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place.[1] Store locked up.[1][2]

Operational Plan for Safe Handling

A systematic approach to handling **Triacetylphloroglucinol** is essential to minimize exposure and ensure safety. The following step-by-step protocol outlines the key stages from receipt of the chemical to its use in experimental procedures.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves and safety glasses.

- Store the container in a designated, well-ventilated, cool, and dry area away from incompatible materials.

- Ensure the storage area is securely locked.[\[1\]](#)[\[2\]](#)

2. Engineering Controls:

- All handling of solid **Triacetylphloroglucinol** that may generate dust should be conducted in a certified chemical fume hood or a glove box to minimize inhalation exposure.[\[1\]](#)
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[\[5\]](#)

3. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear safety glasses with side shields or chemical safety goggles. [\[1\]](#) A face shield may be required for operations with a high risk of splashing.[\[6\]](#)[\[7\]](#)
- Skin Protection: Wear a lab coat and chemical-resistant gloves (e.g., nitrile gloves).[\[1\]](#)[\[8\]](#) Ensure gloves are regularly inspected for tears or contamination and are replaced as needed.[\[8\]](#)
- Respiratory Protection: If dust is generated and engineering controls are not sufficient, a NIOSH/MSHA-approved respirator should be worn.[\[1\]](#)[\[5\]](#)

4. Weighing and Aliquoting:

- Perform these tasks within a chemical fume hood to control dust.
- Use appropriate tools (e.g., spatulas) to handle the solid material, minimizing the creation of airborne dust.
- Close the container tightly immediately after use.

5. Experimental Use:

- Handle all solutions containing **Triacetylphloroglucinol** within a fume hood.

- Avoid direct contact with the skin and eyes.
- Wash hands thoroughly after handling, even if gloves were worn.[1][2][3]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving

Triacetylphloroglucinol.

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[1][2][4] Remove contaminated clothing.[2][4] If skin irritation persists, seek medical attention.[2][3]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Remove contact lenses if present and easy to do.[2][3][4] Seek immediate medical attention.[2][4]
- Inhalation: Move the affected person to fresh air.[1][4] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration.[1] Seek medical attention.[1][2][4]
- Ingestion: Do NOT induce vomiting.[4] Rinse the mouth with water.[1][4] Never give anything by mouth to an unconscious person.[1][4] Seek immediate medical attention.[4]

Disposal Plan

Proper disposal of **Triacetylphloroglucinol** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Identification:

- All disposable materials contaminated with **Triacetylphloroglucinol** (e.g., gloves, weigh boats, paper towels) should be considered chemical waste.
- Unused or unwanted **Triacetylphloroglucinol** is also classified as chemical waste.

2. Waste Segregation and Collection:

- Collect all solid waste contaminated with **Triacetylphloroglucinol** in a designated, properly labeled, and sealed waste container.

- Liquid waste containing **Triacetylphloroglucinol** should be collected in a separate, labeled, and sealed container.
- Do not mix with other incompatible waste streams.

3. Labeling:

- The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**Triacetylphloroglucinol**".
- Include the date the waste was first added to the container.

4. Storage of Waste:

- Store waste containers in a designated satellite accumulation area that is secure and under the control of the laboratory personnel.
- Ensure the waste storage area is well-ventilated.

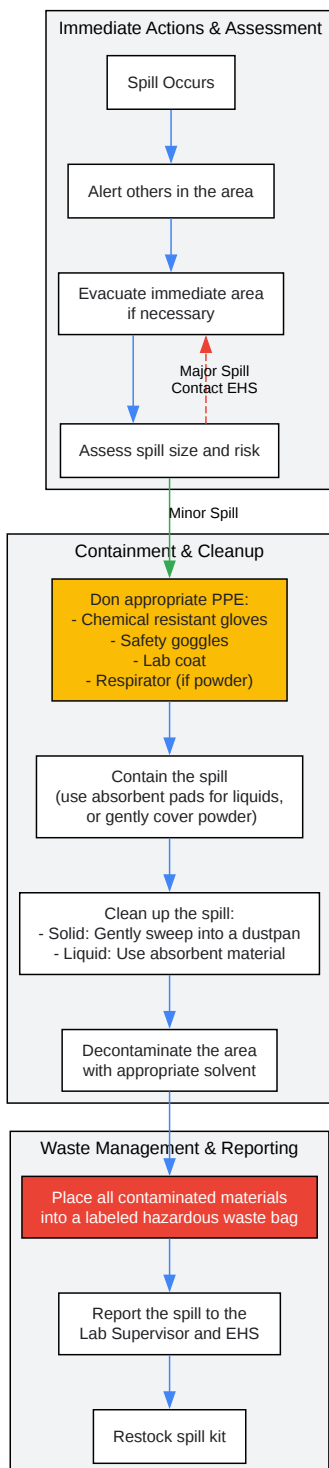
5. Final Disposal:

- Dispose of the chemical waste through your institution's Environmental Health and Safety (EHS) office.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.
[1] Do not dispose of down the drain or in the regular trash.

Visual Workflow for Chemical Spill Response

The following diagram outlines the procedural flow for safely managing a **Triacetylphloroglucinol** spill in the laboratory.

Workflow for Triacetylphloroglucinol Spill Response

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Caption: Logical workflow for responding to a **Triacetylphloroglucinol** spill.

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- To cite this document: BenchChem. [Personal protective equipment for handling Triacetylphloroglucinol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b017671#personal-protective-equipment-for-handling-triacetylphloroglucinol]

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